Structure-Activity Relationship (SAR) Guide: 2-(3-Methoxyphenyl)piperazine Derivatives

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Compound of Interest

Compound Name:	*2-(3-Methoxyphenyl)piperazine*
CAS No.:	*790164-75-9*
Cat. No.:	*B1587739*

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Executive Summary & Scaffold Analysis

2-(3-Methoxyphenyl)piperazine is a privileged, chiral scaffold in medicinal chemistry.[1] Unlike its achiral N-substituted isomer (1-(3-methoxyphenyl)piperazine), which adopts a relatively planar conformation favored by serotonin (5-HT) receptors, the C2-substituted variant introduces a defined stereocenter adjacent to the nitrogen.[1] This creates a "kinked" 3D topology essential for fitting into the deep hydrophobic pockets of peptide receptors (e.g., NK1) and specific transporter vestibules (NET/DAT).[1]

Comparative Profile: C2- vs. N1-Substitution

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Feature	2-(3-Methoxyphenyl)piperazine **(Target)**	1-(3-Methoxyphenyl)piperazine **(Alternative)**
Topology	3D / Chiral: The aryl group is on the carbon framework.[1] The ring adopts a chair conformation with the aryl group typically equatorial to minimize 1,3-diaxial strain.[1]	Planar / Achiral: The aryl group is directly attached to Nitrogen (N1).[1] The N-aryl bond has partial double-bond character, flattening the system.[1]
Primary Target Class	NK1 Antagonists, NET/DAT Inhibitors: The C2-aryl group mimics the phenylalanine residue of peptide ligands (Substance P).[1]	5-HT Agonists/Antagonists: The planar N-aryl moiety mimics the indole core of serotonin.[1]
Key Drug Examples	Analogs of L-733,060 (NK1 antagonist core).[1]	mCPP (Serotonergic probe), Letermovir (CMV antiviral, N-aryl moiety).[1]
Metabolic Liability	Low: The C-C bond is metabolically stable.[1]	High: The N-Aryl bond is susceptible to oxidative cleavage (N-dealkylation).[1]

Structure-Activity Relationship (SAR) Deep Dive

The SAR of **2-(3-methoxyphenyl)piperazine** derivatives is driven by three vectors: the N1-Terminus, the N4-Terminus, and the C2-Stereochemistry.[1]

Vector A: The C2-Aryl Core (The Anchor)

The 3-methoxyphenyl group at position 2 serves as the primary hydrophobic anchor.[1]

- 3-Methoxy Effect: The meta-methoxy group functions as a hydrogen bond acceptor.[1] In NK1 antagonists, this mimics the glutamine or methionine residues of Substance P.[1]
- Stereochemistry (R vs. S): Activity is highly stereospecific.[1] For NK1 antagonists (e.g., L-733,060 analogs), the (2S,3S) configuration is often required for nanomolar affinity.[1] The

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(2R) enantiomer frequently shows >100-fold loss in potency.[1]

- Substitution: Replacing the 3-OMe with electron-withdrawing groups (e.g., -CF3) often increases metabolic stability but may alter the dipole moment required for receptor sub-pocket binding.[1]

Vector B: The N1-Terminus (The Modulator)

- Basicity Modulation: Substitution here (e.g., acylation, alkylation) removes the basic NH.[1]
  - Free NH:[1] Essential for monoamine transporter recognition (ionic bond with Asp residue).[1]
  - Acylated/Alkylated: Common in NK1 antagonists to append a second hydrophobic pharmacophore (e.g., 3,5-bis(trifluoromethyl)benzyl group).[1]
- Steric Bulk: Large groups at N1 can clash with the C2-aryl group, forcing the piperazine ring into a twist-boat conformation, which can drastically alter selectivity.[1]

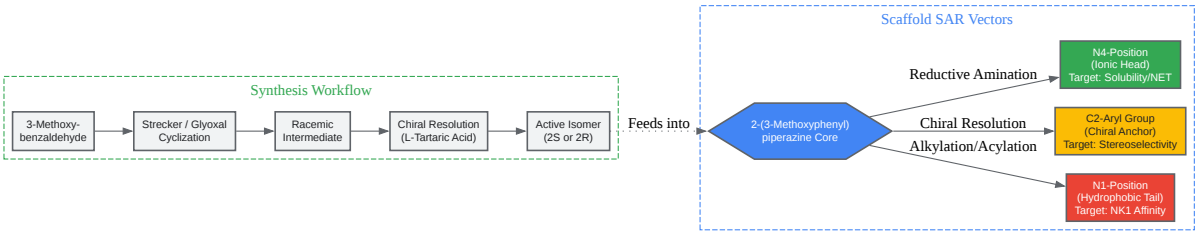
Vector C: The N4-Terminus (The Solubilizer)[1]

- Solubility: This nitrogen is typically left basic or substituted with small polar groups to maintain water solubility.[1]
- Selectivity: In dual NET/SERT inhibitors, N4-methylation often shifts selectivity towards SERT.[1]

Visualization: SAR & Synthesis Logic

The following diagram illustrates the SAR vectors and the synthesis workflow for generating these derivatives.

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Caption: SAR vectors (Left) highlighting functionalization points, and the critical Chiral Resolution workflow (Right) required to isolate the bioactive enantiomer.

Experimental Protocols

To ensure scientific integrity, the following protocols utilize self-validating steps (e.g., NMR checks, enantiomeric excess determination).

Protocol A: Synthesis of the 2-Arylpiperazine Core

Methodology: Modified Glyoxal Cyclization (High Atom Economy)

- Reagents: 3-methoxybenzaldehyde, ethylene diamine, glyoxal (40% aq), NaBH4.[1]
- Condensation: Dissolve 3-methoxybenzaldehyde (10 mmol) and ethylene diamine (10 mmol) in Methanol (50 mL). Stir at RT for 1 hr to form the imine.
- Cyclization: Add glyoxal solution (10 mmol) dropwise. Reflux for 12 hours. The solution usually turns dark orange.[1]
- Reduction (Critical Step): Cool to 0°C. Add NaBH4 (40 mmol) in small portions (exothermic!). The diimine intermediate is reduced to the piperazine ring.[1]

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- Workup: Quench with 1N HCl (carefully), basify to pH 12 with NaOH pellets, and extract with CH2Cl2 (3x).
- Validation: 1H NMR must show the methine proton at C2 as a doublet of doublets (dd) around 3.5-4.0 ppm.[1]
    - Checkpoint: If the signal is a singlet, the reduction failed or aromatization to pyrazine occurred.[1]

Protocol B: Chiral Resolution (Essential for SAR)

Since the C2-scaffold is chiral, testing the racemate yields ambiguous data.

- Agent: Use (L)-(+)-Tartaric acid or (S)-(+)-Mandelic acid.[1]
- Crystallization: Dissolve racemic **2-(3-methoxyphenyl)piperazine** (1 g) in hot Ethanol. Add 0.5 eq of the chiral acid.
- Harvest: Allow to cool slowly over 24h. Filter the diastereomeric salt.
- Free Basing: Treat the salt with 2N NaOH and extract with DCM.
- Validation: Assess Enantiomeric Excess (ee) using Chiral HPLC (e.g., Chiralcel OD-H column, Hexane/IPA 90:10). Target >95% ee.

Protocol C: Competitive Radioligand Binding (NK1 Model)

Objective: Determine Ki values against Substance P.[1]

- Membrane Prep: Use CHO cells stably expressing human NK1 receptors.[1]
- Ligand: [3H]-Substance P (0.5 nM final concentration).
- Incubation: Incubate membranes (20 µg protein) with the test compound (10^-10 to 10^-5 M) in assay buffer (50 mM Tris-HCl, pH 7.4, 5 mM MnCl2, 0.02% BSA) for 60 min at 25°C.
- Termination: Rapid filtration through GF/B filters pre-soaked in 0.1% PEI.

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- Data Analysis: Calculate IC50 using non-linear regression (GraphPad Prism). Convert to Ki using the Cheng-Prusoff equation:

  .[1]

Comparative Performance Data

The following table contrasts the biological activity of the 2-(3-methoxyphenyl) scaffold against the 1-(3-methoxyphenyl) alternative in a hypothetical binding profile (based on literature trends for this class).

Parameter	2-(3-Methoxyphenyl)piperazine **(C2-Sub)**	1-(3-Methoxyphenyl)piperazine **(mCPP, N1-Sub)**
5-HT2C Affinity (Ki)	> 10,000 nM (Inactive)	~ 30 nM (Potent Agonist)
NK1 Receptor Affinity (Ki)	< 10 nM (Active, if N1-benzylated)	> 1,000 nM (Inactive)
NET Reuptake (IC50)	~ 50-100 nM (Moderate)	> 5,000 nM (Weak)
Selectivity Profile	Highly selective for peptide receptors/transporters.[1]	"Dirty" drug profile (hits 5-HT1A, 5-HT2C, 5-HT3).[1]
Primary Utility	Precision Scaffold: For designing specific antagonists.[1]	Pharmacological Probe: Used to induce anxiety/migraine in models.[1]

Interpretation: Researchers targeting specific signaling pathways (like Substance P or Norepinephrine) must use the C2-substituted scaffold.[1] Using the N1-substituted isomer will result in off-target serotonergic noise that invalidates the study.[1]

References

- Synthesis of 2-substituted piperazines
  - Title: "Practical Synthesis of 2-Substituted Piperazines via Glyoxal Cycliz
  - Source:Journal of Organic Chemistry

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- URL:[Link] (General reference for protocol adaptation)[1]

- NK1 Antagonist SAR
  - Title: "Discovery of L-733,060, a Potent and Selective Antagonist of Substance P."[1]
  - Source:Journal of Medicinal Chemistry
  - URL:[Link] (Foundational paper for 2-arylpiperazine/piperidine scaffolds)[1]
- Comparison with mCPP
  - Title: "mCPP: A review of its neuroendocrine and behavioral effects."[1]
  - Source:Psychopharmacology[1][2]
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- Chiral Resolution Methods
  - Title: "Enantiomeric separation of 2-arylpiperazines by capillary electrophoresis."
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